

# Application Notes and Protocols: AdBrettPhos for the Coupling of Five-Membered Heterocycles

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## Compound of Interest

Compound Name: AdBrettPhos

Cat. No.: B1526875

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These application notes provide a comprehensive overview of the use of **AdBrettPhos**, a highly effective biarylphosphine ligand, in palladium-catalyzed cross-coupling reactions for the synthesis of functionalized five-membered heterocycles. The unique steric and electronic properties of **AdBrettPhos** make it particularly well-suited for challenging coupling partners, including various five-membered heterocycles that are key building blocks in pharmaceuticals and functional materials.<sup>[1]</sup> This document details protocols for both Buchwald-Hartwig amidation (C-N coupling) and Suzuki-Miyaura coupling (C-C coupling) reactions.

## Buchwald-Hartwig Amidation of Five-Membered Heteroaryl Bromides

The palladium-catalyzed amidation of five-membered heterocyclic bromides, especially those containing multiple heteroatoms, can be challenging. The **AdBrettPhos** ligand has been shown to be highly effective in this transformation, providing access to a wide range of N-arylated imidazoles, pyrazoles, thiazoles, pyrroles, and thiophenes in moderate to excellent yields.<sup>[1]</sup> The bulky adamantyl groups on the phosphine create a sterically demanding environment around the palladium center, which is thought to facilitate the reductive elimination step and prevent catalyst deactivation.<sup>[1]</sup>

## Quantitative Data for Buchwald-Hartwig Amidation

The following table summarizes the yields obtained for the coupling of various five-membered heteroaryl bromides with different amides using a Pd/**AdBrettPhos** catalyst system.<sup>[1]</sup>

| Entry | Heteroaryl Bromide                     | Amide                        | Product  | Yield (%) |
|-------|--|------------------------------|--|-----------|
| 1     | 4-Bromo-1-methylimidazole              | Benzamide                    | N-(1-methyl-1H-imidazol-4-yl)benzamide                     | 83        |
| 2     | 4-Bromo-1-methylimidazole              | 4-Methoxybenzamide           | 4-Methoxy-N-(1-methyl-1H-imidazol-4-yl)benzamide           | 85        |
| 3     | 4-Bromo-1-methylimidazole              | 4-(Trifluoromethyl)benzamide | N-(1-methyl-1H-imidazol-4-yl)-4-(trifluoromethyl)benzamide | 75        |
| 4     | 1-Methyl-4-bromo-1H-pyrazole           | Benzamide                    | N-(1-methyl-1H-pyrazol-4-yl)benzamide                      | 72        |
| 5     | 2-Bromothiazole                        | Benzamide                    | N-(thiazol-2-yl)benzamide                                  | 68        |
| 6     | 1-(tert-Butoxycarbonyl)-2-bromopyrrole | Benzamide                    | tert-Butyl 2-(benzamido)-1H-pyrrole-1-carboxylate          | 92        |
| 7     | 2-Bromothiophene                       | Benzamide                    | N-(thiophen-2-yl)benzamide                                 | 78        |

## Experimental Protocol: General Procedure for Buchwald-Hartwig Amidation

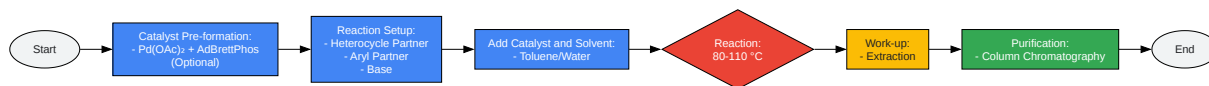
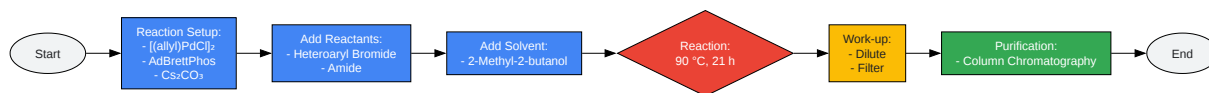
This protocol is adapted from the work of Surry and Buchwald.<sup>[1]</sup>

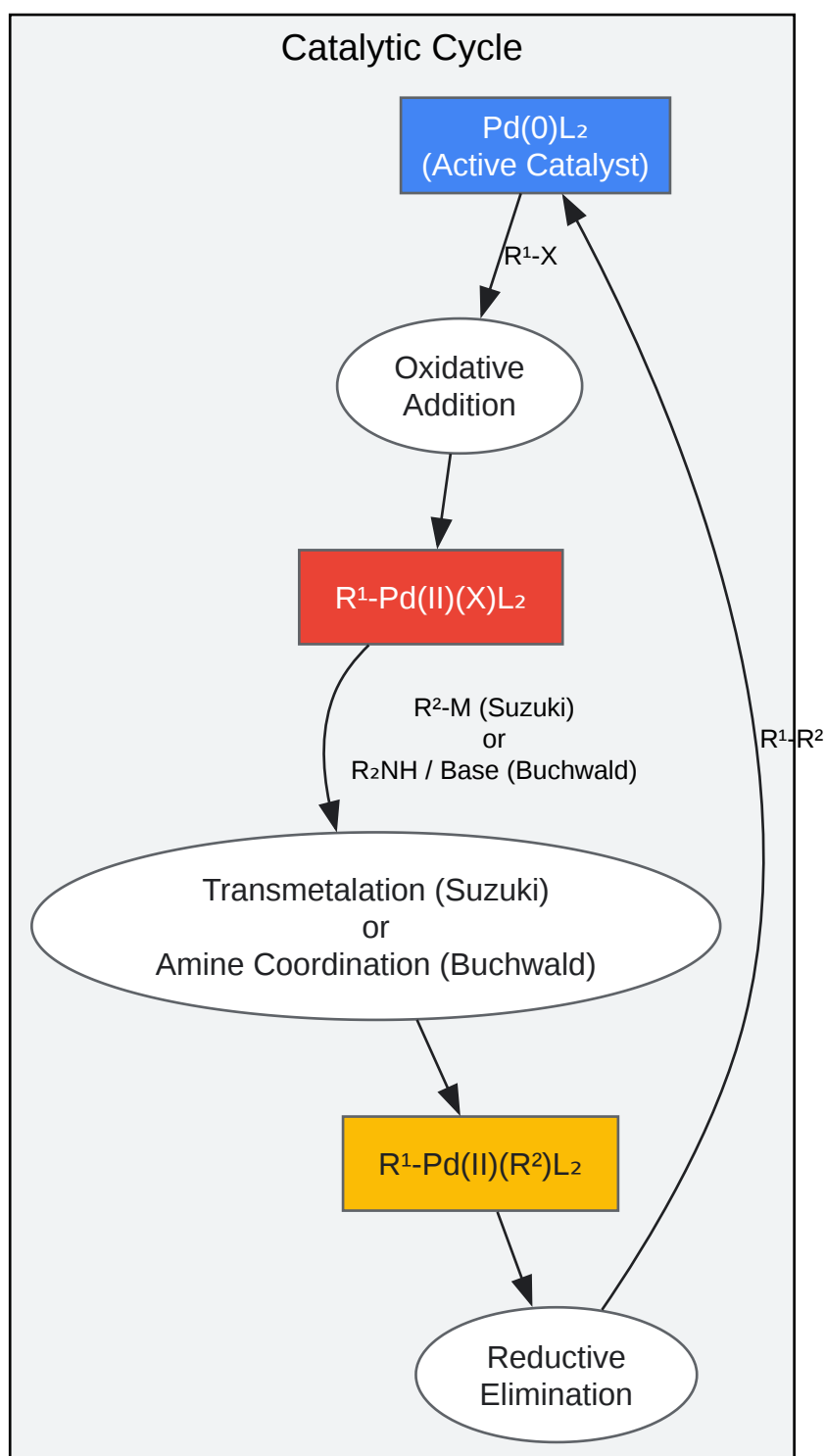
## Materials:

- $[(\text{allyl})\text{PdCl}]_2$  (Palladium precursor)
- **AdBrettPhos** (Ligand)
- Cesium carbonate ( $\text{Cs}_2\text{CO}_3$ ) (Base)
- Heteroaryl bromide
- Amide
- 2-Methyl-2-butanol (Solvent)
- Anhydrous, degassed solvent
- Standard glassware for inert atmosphere reactions (e.g., Schlenk tube or glovebox)

## Procedure:

- Reaction Setup: In a glovebox or under a stream of argon, add  $[(\text{allyl})\text{PdCl}]_2$  (0.75 mol%), **AdBrettPhos** (3 mol%), and  $\text{Cs}_2\text{CO}_3$  (1.0 mmol) to an oven-dried reaction tube equipped with a magnetic stir bar.
- Addition of Reactants: Add the heteroaryl bromide (0.5 mmol) and the amide (1.0 mmol) to the reaction tube.
- Solvent Addition: Add 2-methyl-2-butanol (1.0 mL).
- Reaction Conditions: Seal the reaction tube and heat the mixture at 90 °C for 21 hours with vigorous stirring.
- Work-up: After cooling to room temperature, the reaction mixture can be diluted with a suitable organic solvent (e.g., ethyl acetate) and filtered through a pad of celite. The filtrate is then concentrated under reduced pressure.
- Purification: The crude product is purified by flash column chromatography on silica gel to afford the desired N-arylated heterocycle.





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## References

- 1. A Bulky Biaryl Phosphine Ligand Allows for Palladium-Catalyzed Amidation of Five-Membered Heterocycles as Electrophiles - PMC [pmc.ncbi.nlm.nih.gov]
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